

# Application Note: Quantitative Analysis of CH-141 in Human Plasma

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## Compound of Interest

Compound Name: CH-141

Cat. No.: B1668554

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## Abstract

This document provides detailed protocols for the quantification of **CH-141**, a novel small molecule inhibitor, in human plasma samples. Accurate determination of **CH-141** concentrations is critical for pharmacokinetic (PK) and pharmacodynamic (PD) studies in drug development. Two robust analytical methods are presented: Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for high sensitivity and specificity, and a competitive Enzyme-Linked Immunosorbent Assay (ELISA) for high-throughput screening. This note includes comprehensive experimental workflows, performance data, and visual diagrams to guide researchers in implementing these methods.

## Introduction

**CH-141** is an investigational therapeutic agent designed to inhibit the hypothetical "Kinase-A" signaling pathway, a critical cascade implicated in various proliferative diseases. To support preclinical and clinical development, validated bioanalytical methods are required to measure **CH-141** levels in biological matrices. This application note details two distinct methodologies for the accurate quantification of **CH-141** in human plasma, providing researchers with the tools to assess its absorption, distribution, metabolism, and excretion (ADME) properties.

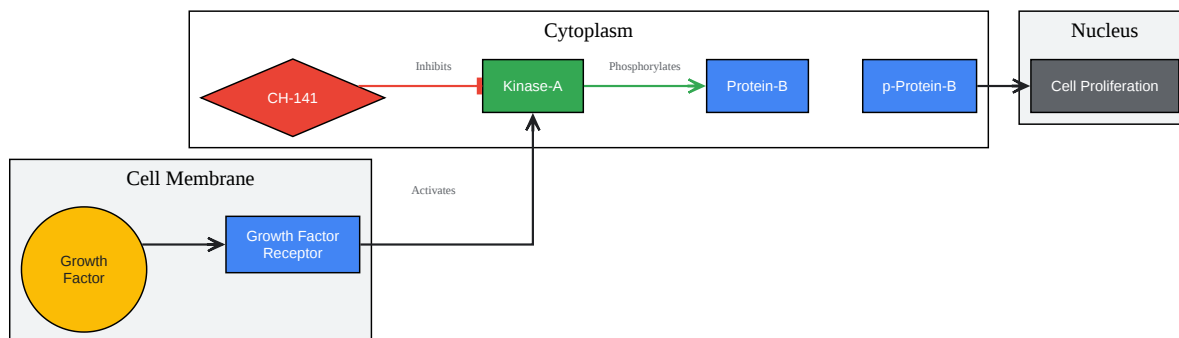
## Quantitative Performance Summary

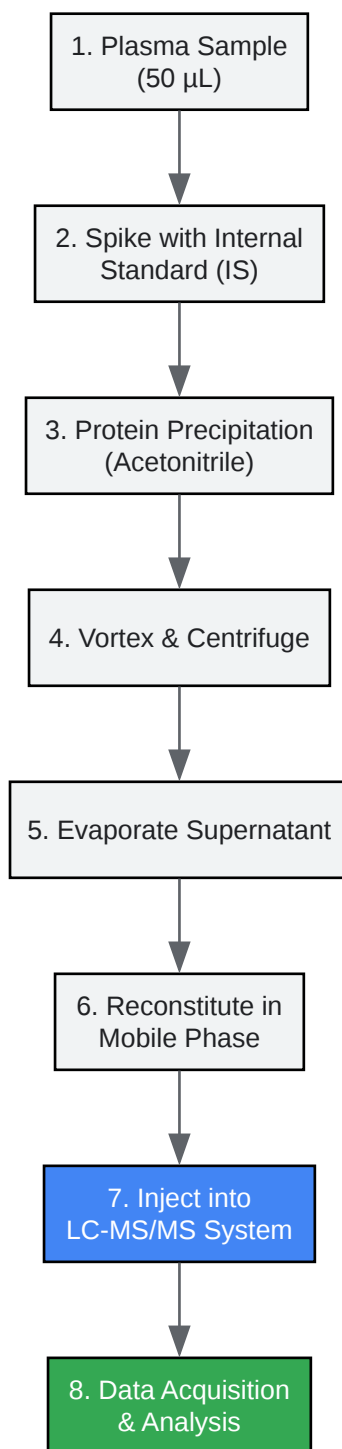
The following table summarizes the performance characteristics of the two validated methods for **CH-141** quantification in human plasma.

Parameter	LC-MS/MS Method	Competitive ELISA Method
Linear Range	0.1 - 1000 ng/mL	1 - 500 ng/mL
Limit of Detection (LOD)	0.05 ng/mL	0.5 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL	1 ng/mL
Intra-Assay Precision (%CV)	< 5%	< 10%
Inter-Assay Precision (%CV)	< 7%	< 15%
Mean Recovery (%)	95.2%	91.5%
Sample Volume	50 µL	100 µL

## Signaling Pathway of CH-141

**CH-141** functions by competitively inhibiting the ATP-binding site of Kinase-A, preventing the phosphorylation of its downstream substrate, Protein-B. This action blocks the subsequent signal transduction cascade that leads to cellular proliferation.





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